

Physicochemical Properties of (2R)-6-Methoxynaringenin: An In-depth Technical Guide

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Compound of Interest

Compound Name: (2R)-6-Methoxynaringenin

Cat. No.: B12366004

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For Researchers, Scientists, and Drug Development Professionals

Introduction

(2R)-6-Methoxynaringenin is a naturally occurring flavanone, a type of flavonoid, found in various plants.[1][2] As a member of the flavonoid family, it is recognized for its potential biological activities, including antioxidant and anti-inflammatory effects.[2] This technical guide provides a comprehensive overview of the core physicochemical properties of **(2R)-6-Methoxynaringenin**, details established experimental protocols for their determination, and explores its interaction with key signaling pathways. The information presented herein is intended to support research and development efforts in pharmacology and medicinal chemistry.

Physicochemical Data

The physicochemical properties of a compound are critical for understanding its behavior in biological systems, including absorption, distribution, metabolism, and excretion (ADME). Below is a summary of the available quantitative data for 6-Methoxynaringenin. It is important to note that much of the available data is based on computational predictions, and

experimental values for the specific (2R)-enantiomer are limited. For comparative purposes, experimental data for the parent compound, naringenin, is also included where available.

Property	(2R)-6-Methoxynaringenin (Predicted unless stated)	Naringenin (Experimental)	Data Source
Molecular Formula	C16H14O6	C15H12O5	ChemBK, PubChem
Molecular Weight	302.28 g/mol	272.25 g/mol	ECHEMI, PubChem[3] [4]
Melting Point	282-286 °C	251 °C	ChemBK, PubChem[3]
pKa (Strongest Acidic)	7.53 ± 0.40, 8.35	-	ChemBK, NP-MRD[1]
logP	2.4, 2.56, 2.68, 3.00	2.52	ECHEMI, NP-MRD, MetaCyc[1][4][5]
Aqueous Solubility	Practically insoluble	4.38 µg/mL	NP-MRD, ResearchGate[1][6]

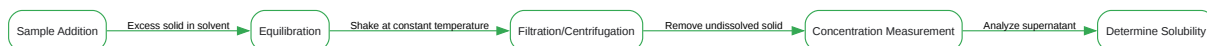
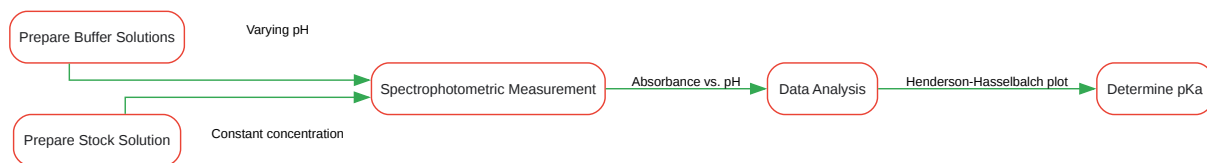
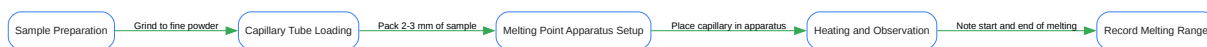
Experimental Protocols

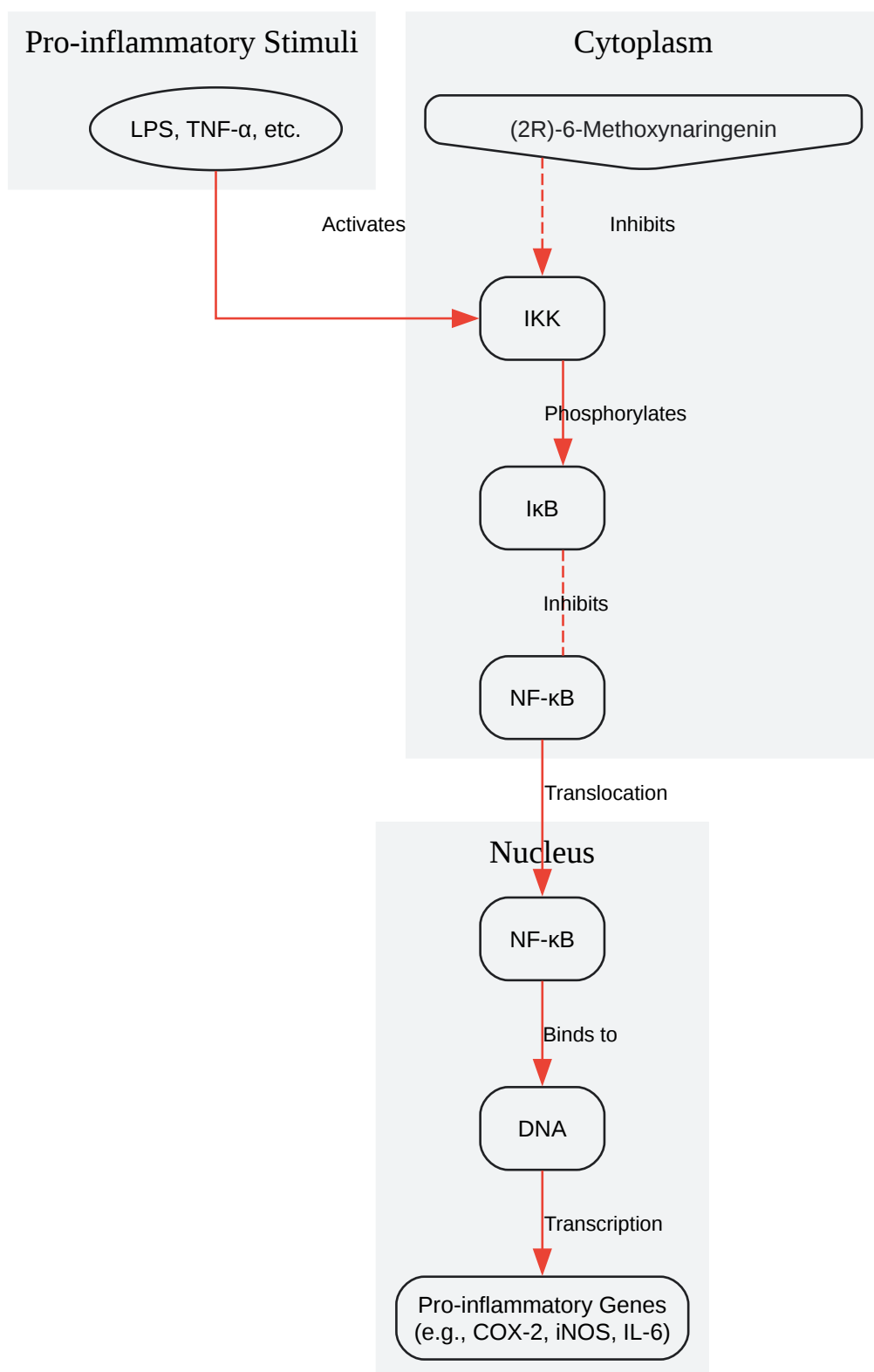
Accurate determination of physicochemical properties is fundamental for drug development. The following sections detail standardized experimental protocols applicable to flavonoids like **(2R)-6-Methoxynaringenin**.

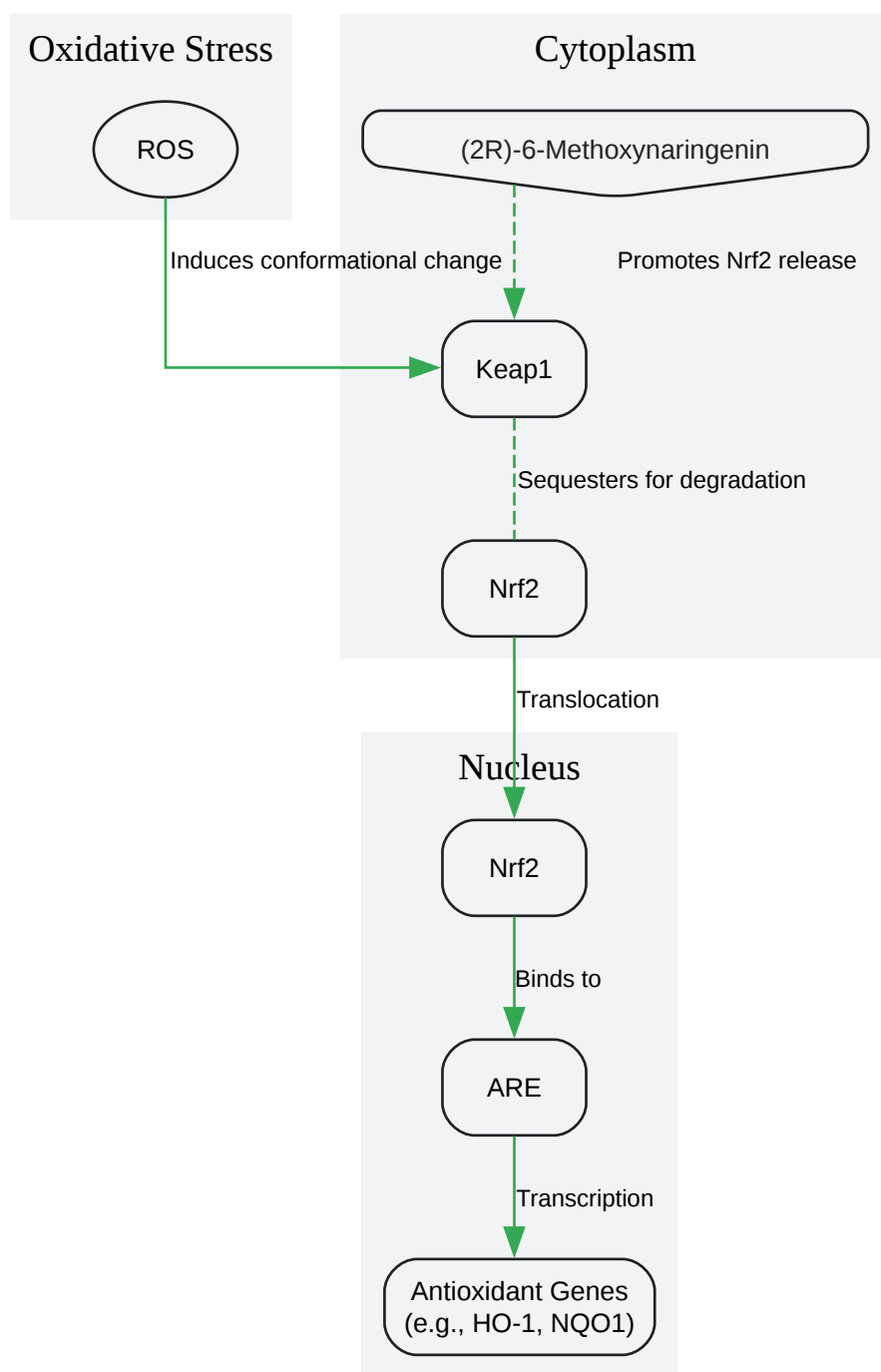
Melting Point Determination

The melting point of a solid crystalline substance is a key indicator of its purity. The capillary method is a widely used and reliable technique.

Workflow for Melting Point Determination







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